

# Green Synthesis of Aluminum Oxide Nanoparticles Using Aluminum Nitrate: Applications and Protocols

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## Compound of Interest

Compound Name: Aluminum nitrate

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The burgeoning field of nanotechnology continually seeks sustainable and eco-friendly methods for the synthesis of nanoparticles. Green synthesis, a branch of nanobiotechnology, has emerged as a promising alternative to conventional physicochemical methods, which often involve hazardous chemicals, high energy consumption, and the generation of toxic byproducts. This approach utilizes biological entities such as plants, bacteria, fungi, and algae as reducing and capping agents. Plant extracts, in particular, are rich in phytochemicals like flavonoids, alkaloids, tannins, and polyphenols, which can efficiently reduce metal ions to form nanoparticles and subsequently stabilize them, preventing agglomeration.[1][2]

This document provides detailed application notes and protocols for the green synthesis of aluminum oxide nanoparticles ( $\text{Al}_2\text{O}_3$  NPs) using **aluminum nitrate** as the precursor and various plant extracts as the bio-reducing and stabilizing agents. These nanoparticles have garnered significant attention due to their wide range of applications in catalysis, drug delivery, wastewater treatment, and as antimicrobial agents.

## Applications of Green Synthesized Aluminum Oxide Nanoparticles

Green synthesized  $\text{Al}_2\text{O}_3$  NPs have demonstrated significant potential in various biomedical and environmental applications.

- **Antimicrobial Activity:** These nanoparticles have shown considerable efficacy against a range of pathogenic bacteria and fungi. For instance, Al<sub>2</sub>O<sub>3</sub> NPs synthesized using *Clerodendrum phlomidis* extract exhibited a maximum zone of inhibition against *Enterococcus faecalis*.<sup>[3]</sup> Similarly, nanoparticles synthesized from *Azadirachta indica* (Neem) leaf extract were effective against both *E. coli* and *Staphylococcus aureus*.<sup>[4]</sup> The proposed mechanism involves the release of metal cations that can disrupt protein function and cellular structures within the microbes.<sup>[3]</sup>
- **Anti-inflammatory and Antioxidant Activity:** Al<sub>2</sub>O<sub>3</sub> NPs synthesized using *Clerodendrum phlomidis* demonstrated potent anti-inflammatory and antioxidant properties.<sup>[3]</sup> In an albumin denaturation assay, the nanoparticles showed 89% inhibition at a concentration of 100 µg/ml. <sup>[3]</sup> Furthermore, they exhibited 90% inhibition in a DPPH (2,2-diphenyl-1-picrylhydrazyl) assay at a concentration of 500 µg/ml, indicating strong antioxidant potential.<sup>[3]</sup>
- **Photocatalytic Activity:** The photocatalytic degradation of organic pollutants is another significant application. Al<sub>2</sub>O<sub>3</sub> NPs synthesized using *Prunus × yedoensis* leaf extract demonstrated up to 94% nitrate removal, highlighting their potential for wastewater treatment.<sup>[5]</sup>
- **Catalysis:** Due to their high surface area and stability, alumina nanoparticles are excellent catalysts.<sup>[6][7]</sup> Green synthesis provides an environmentally friendly route to produce these catalysts for various chemical transformations.

## Experimental Protocols

The following sections detail the generalized protocols for the preparation of plant extracts and the synthesis of aluminum oxide nanoparticles. These protocols are a compilation of methodologies reported in various studies.

### Protocol 1: Preparation of Plant Extract

This protocol describes a general method for preparing aqueous plant extracts to be used in the synthesis of Al<sub>2</sub>O<sub>3</sub> NPs.

- **Plant Material Collection and Preparation:**
  - Collect fresh, healthy plant parts (e.g., leaves, seeds, or peels).

- Wash the plant material thoroughly with tap water followed by distilled water to remove any dust and impurities.[4]
- Air-dry the cleaned plant material at room temperature to remove excess moisture.[4]
- Extraction:
  - Weigh a specific amount of the dried plant material (e.g., 20-50 g).[6]
  - Crush or grind the material into a fine powder or small pieces using a mortar and pestle.[6][8]
  - Transfer the powdered/crushed material to a beaker containing a specific volume of deionized or distilled water (e.g., 100 ml).[6]
  - Heat the mixture at a controlled temperature (e.g., 60-80°C) for a specified duration (e.g., 1-2 hours) with constant stirring.[6]
- Filtration and Storage:
  - After heating, allow the mixture to cool to room temperature.
  - Filter the extract using Whatman No. 1 filter paper or a muslin cloth to remove the plant debris.[8]
  - Centrifuge the filtrate at a moderate speed (e.g., 2500 rpm) for a short duration (e.g., 10-20 minutes) to settle any remaining fine particles.[8]
  - Collect the supernatant, which is the final plant extract.
  - Store the extract at a low temperature (e.g., 4°C) for further use to prevent microbial contamination.[4]

## Protocol 2: Green Synthesis of Aluminum Oxide Nanoparticles

This protocol outlines the steps for synthesizing Al<sub>2</sub>O<sub>3</sub> NPs using the prepared plant extract and **aluminum nitrate**.

- Preparation of Precursor Solution:
  - Prepare an aqueous solution of **aluminum nitrate**  $[\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}]$  of a specific molarity (e.g., 0.1 M or 2 mM) by dissolving the required amount of the salt in deionized water.[4][6]
- Synthesis Reaction:
  - Take a specific volume of the prepared plant extract (e.g., 50 ml) in a beaker and heat it to a temperature between 60-80°C with constant stirring using a magnetic stirrer.[6]
  - To the heated extract, add the **aluminum nitrate** solution dropwise. The ratio of plant extract to metal salt solution can vary (e.g., 1:4 or as specified in the research).
  - Continue stirring the reaction mixture for a specified period (e.g., 10 minutes to 2 hours) while maintaining the temperature.[8]
  - Observe for a color change in the reaction mixture (e.g., from light yellow to brown precipitate), which indicates the formation of nanoparticles.[3]
- Separation and Purification of Nanoparticles:
  - After the reaction is complete, centrifuge the mixture at a high speed (e.g., 14,000 rpm) for a specified time (e.g., 30 minutes) to pellet the nanoparticles.[8]
  - Discard the supernatant and wash the nanoparticle pellet multiple times with distilled water and/or ethanol to remove any unreacted precursors and phytochemicals.
  - Dry the purified nanoparticle paste in a hot air oven at a moderate temperature (e.g., 60°C) or calcine it at a higher temperature (e.g., 400°C for 2 hours) to obtain the final  $\text{Al}_2\text{O}_3$  nanoparticle powder.[9]

## Characterization of Nanoparticles

The synthesized  $\text{Al}_2\text{O}_3$  NPs are typically characterized using various analytical techniques to determine their physicochemical properties.

- UV-Visible Spectroscopy: To confirm the formation of nanoparticles by observing the surface plasmon resonance peak, typically in the range of 260-380 nm.[3]

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the functional groups from the plant extract that are responsible for the reduction and capping of the nanoparticles.[3]
- X-ray Diffraction (XRD): To determine the crystalline nature, phase, and average crystallite size of the synthesized nanoparticles.[4][6]
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To visualize the morphology (e.g., spherical, aggregated) and determine the size distribution of the nanoparticles.[6]
- Energy-Dispersive X-ray (EDX) Analysis: To confirm the elemental composition of the synthesized nanoparticles, showing the presence of aluminum and oxygen.[3]

## Data Presentation

Table 1: Summary of Green Synthesis of Al<sub>2</sub>O<sub>3</sub> Nanoparticles and their Properties

Plant Extract Used	Precursor	Nanoparticle Size	Morphology	Key Findings	Reference
Clerodendrum phlomidis	Aluminum Nitrate	50-70 nm	Aggregated, spherical clusters	Antibacterial, anti-inflammatory, antioxidant activity	[3]
Aerva lanta	Aluminum Nitrate	50-70 nm	Spherical agglomeration	Successful green synthesis confirmed by XRD and SEM	[6]
Terminalia chebula	Aluminum Nitrate	50-100 nm	Spherical	Confirmed formation of Al <sub>2</sub> O <sub>3</sub> NPs	[6]
Azadirachta indica	Aluminum Nitrate	18-25 nm	Spherical	Effective antimicrobial activity against E. coli and S. aureus	[4]
Cymbopogon citratus	Not specified	34.5 nm	Not specified	Antifungal activity against Candida spp.	
Citrus aurantium	Aluminum Nitrate	Not specified	Not specified	Potent antimicrobial activity against S. aureus and P. aeruginosa	[10]

Table 2: Antimicrobial Activity of Green Synthesized Al<sub>2</sub>O<sub>3</sub> Nanoparticles

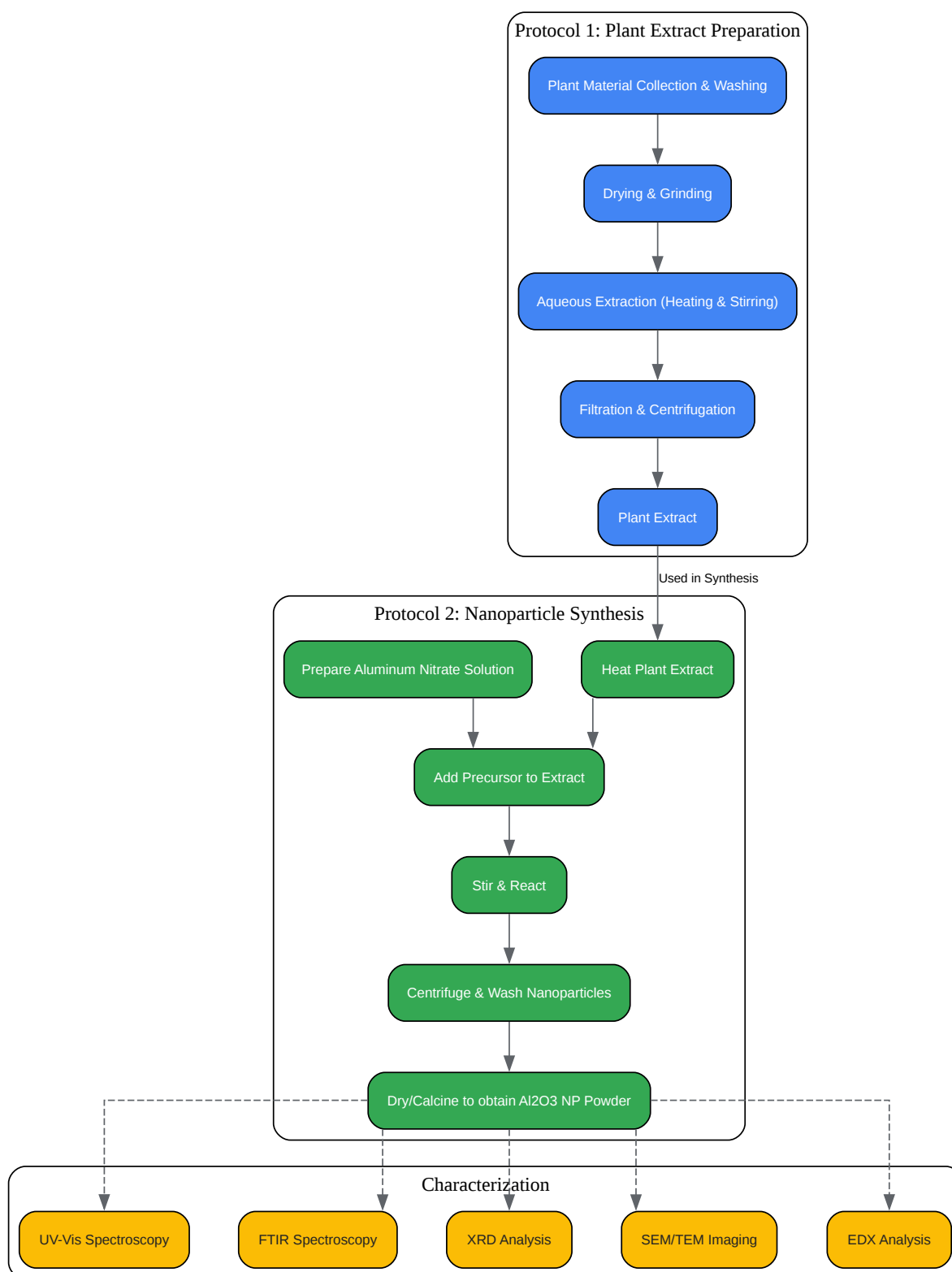
Plant Extract	Microorganism	Zone of Inhibition (Concentration)	Reference
Clerodendrum phlomidis	Enterococcus faecalis	Maximum zone of inhibition observed	[3]
Clerodendrum phlomidis	Streptococcus mutans	No zone of inhibition	[3]
Azadirachta indica	E. coli	Inhibition zone increases with concentration	[4]
Azadirachta indica	Staphylococcus aureus	Inhibition zone increases with concentration	[4]
Citrus aurantium	Pseudomonas aeruginosa	36 ± 2.12 mm	[10]
Citrus aurantium	Staphylococcus aureus	35 ± 1.23 mm	[10]
Citrus aurantium	Staphylococcus epidermis	27 ± 0.06 mm	[10]
Citrus aurantium	Klebsiella pneumoniae	25 ± 1.65 mm	[10]
Citrus aurantium	Candida albicans	28 ± 1.06 mm	[10]
Citrus aurantium	Aspergillus niger	27 ± 2.23 mm	[10]

Table 3: Anti-inflammatory and Antioxidant Activity of Al<sub>2</sub>O<sub>3</sub> Nanoparticles from Clerodendrum phlomidis

Activity	Assay	Concentration	% Inhibition	Reference
Anti-inflammatory	Albumin Denaturation	100 µg/ml	89%	<a href="#">[3]</a>
Antioxidant	DPPH	500 µg/ml	90%	<a href="#">[3]</a>

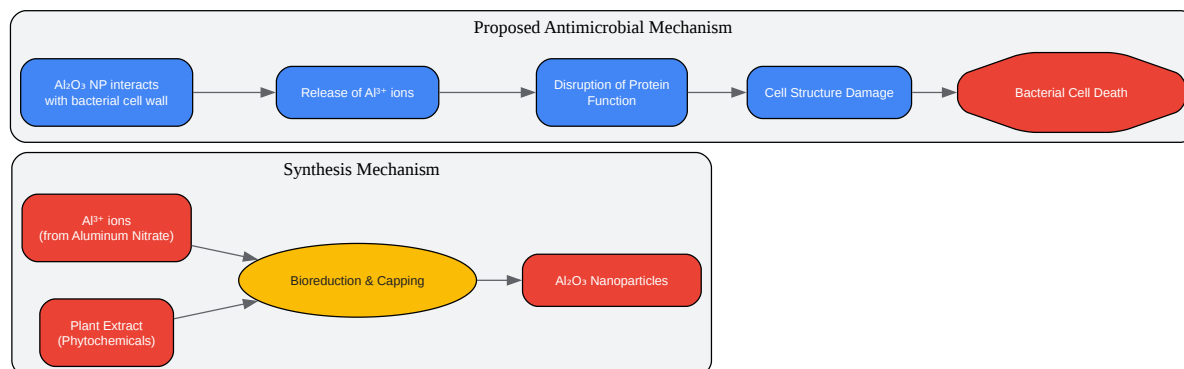
## Visualizations





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Caption: Workflow for Green Synthesis of Al<sub>2</sub>O<sub>3</sub> Nanoparticles.



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Caption: Proposed Mechanisms of Synthesis and Antimicrobial Action.

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